

Introduction: Unveiling a Novel Building Block for Modern Drug Discovery

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Compound of Interest

Compound Name: *1-(4-Amino-3-fluoro-2-methylphenyl)ethanone*

Cat. No.: *B12446536*

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In the landscape of medicinal chemistry, the strategic incorporation of fluorine into molecular scaffolds is a well-established strategy for enhancing pharmacological properties.^{[1][2]} Fluorine's unique electronic characteristics can significantly improve metabolic stability, binding affinity, and membrane permeability.^[2] This guide focuses on the chemical and synthetic profile of 4'-Acetyl-2'-fluoro-3'-methylaniline, a compound situated at the intersection of several key pharmacophoric motifs. While not extensively documented in public literature, its structure suggests significant potential as a versatile intermediate in the synthesis of complex, biologically active molecules.

This document provides a comprehensive overview based on established principles of organic chemistry and data from structurally related analogs. We will explore its core properties, propose a logical synthetic pathway, predict its spectroscopic signature, and discuss its potential applications for researchers, scientists, and drug development professionals.

Core Properties and Physicochemical Profile

The defining feature of 4'-Acetyl-2'-fluoro-3'-methylaniline is its substituted aniline core. The presence of a fluoro, a methyl, and an acetyl group on the aromatic ring creates a unique

electronic and steric environment, making it a valuable building block for targeted molecular design.

Identifier	Value	Reference
IUPAC Name	1-(4-amino-3-fluoro-2-methylphenyl)ethan-1-one	N/A
Synonyms	4'-Acetyl-2'-fluoro-3'-methylaniline	N/A
Molecular Formula	C ₉ H ₁₀ FNO	Calculated
Molecular Weight	167.18 g/mol	Calculated

Note: Experimental physical properties such as melting point and boiling point are not readily available in the cited literature. The values provided are calculated based on the molecular structure.

Proposed Synthetic Workflow

The synthesis of a multi-substituted aniline such as 4'-Acetyl-2'-fluoro-3'-methylaniline requires a strategic approach to control regioselectivity. A plausible and robust method involves the protection of the highly activating amino group, followed by an electrophilic aromatic substitution, and subsequent deprotection.

Experimental Protocol: A Step-by-Step Synthesis

The following protocol outlines a logical pathway starting from the commercially available 2-fluoro-3-methylaniline.

Step 1: N-Acetylation (Amine Protection)

- Dissolution:** In a 250 mL round-bottom flask, dissolve 2-fluoro-3-methylaniline (10 mmol, 1.25 g) in 20 mL of glacial acetic acid.
- Reagent Addition:** While stirring, slowly add acetic anhydride (12 mmol, 1.13 mL).

- **Reaction:** Heat the mixture to 90°C and maintain for 2-3 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- **Isolation:** After completion, cool the reaction mixture to room temperature and pour it into 100 mL of ice-cold water. The protected product, N-(2-fluoro-3-methylphenyl)acetamide, will precipitate.
- **Purification:** Collect the solid by vacuum filtration, wash with cold water, and dry under vacuum.

Causality: The acetylation of the amine is a critical step. It transforms the strongly activating -NH₂ group into a moderately activating, ortho-para directing amide group. This "tames" the reactivity of the aniline, preventing side reactions and ensuring a cleaner subsequent acylation step.

Step 2: Friedel-Crafts Acylation

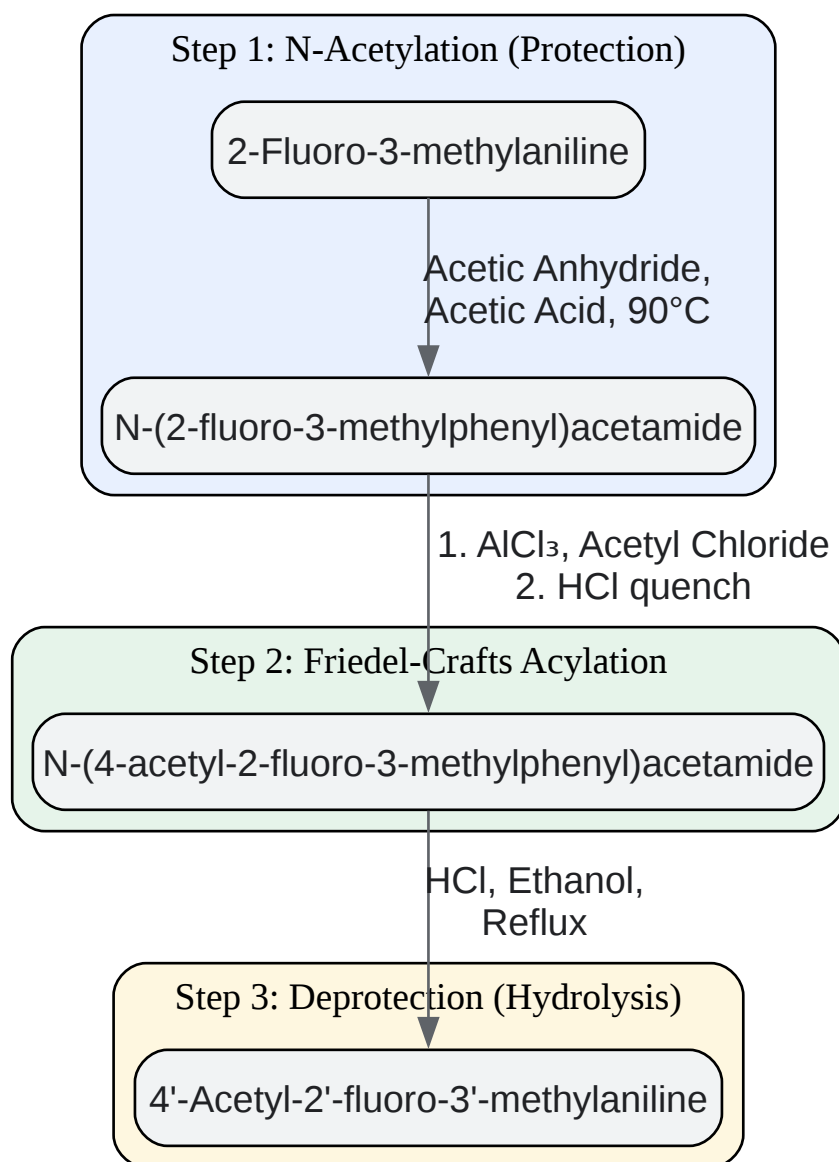
- **Setup:** In a flame-dried 250 mL round-bottom flask under an inert atmosphere (e.g., nitrogen), suspend N-(2-fluoro-3-methylphenyl)acetamide (8 mmol) in 50 mL of a suitable solvent like dichloromethane (DCM).
- **Catalyst Addition:** Cool the mixture to 0°C in an ice bath and slowly add anhydrous aluminum chloride (AlCl₃) (24 mmol, 3.2 g) in portions.
- **Acylating Agent:** Add acetyl chloride (9.6 mmol, 0.68 mL) dropwise to the stirring suspension.
- **Reaction:** Allow the reaction to slowly warm to room temperature and stir for 4-6 hours, monitoring by TLC.
- **Quenching:** Carefully quench the reaction by pouring it into a beaker of crushed ice with 20 mL of concentrated HCl.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with DCM (3 x 50 mL). Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure. The crude product is N-(4-acetyl-2-fluoro-3-methylphenyl)acetamide.

Causality: The amide group directs the incoming electrophile (the acylium ion generated from acetyl chloride and AlCl_3) to the para position, which is sterically accessible and electronically favored.

Step 3: Deprotection (Hydrolysis)

- Setup: Dissolve the crude product from Step 2 in a mixture of ethanol (40 mL) and 6M hydrochloric acid (20 mL).
- Reaction: Heat the mixture to reflux (approximately 80-90°C) for 4-6 hours until the hydrolysis is complete (monitored by TLC).
- Workup: Cool the reaction mixture and neutralize it with a saturated sodium bicarbonate solution until the pH is ~8.
- Extraction: Extract the product with ethyl acetate (3 x 50 mL).
- Purification: Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate in vacuo. The resulting crude 4'-Acetyl-2'-fluoro-3'-methylaniline can be further purified by silica gel column chromatography.

Synthesis Workflow Diagram



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Caption: A proposed three-step synthesis of 4'-Acetyl-2'-fluoro-3'-methylaniline.

Predicted Spectroscopic Profile

While experimental data is not available, a predicted spectroscopic profile can be inferred from the molecule's structure. This serves as a guideline for researchers to confirm product identity.

- ¹H NMR:

- Aromatic Protons (approx. 6.8-7.5 ppm): Two doublets or multiplets, showing complex splitting due to F-H coupling.
- NH₂ Protons (approx. 4.0-5.0 ppm): A broad singlet, which is exchangeable with D₂O.
- Acetyl Protons (approx. 2.5 ppm): A sharp singlet corresponding to the three protons of the -COCH₃ group.
- Methyl Protons (approx. 2.2 ppm): A singlet corresponding to the three protons of the ring -CH₃ group.
- ¹³C NMR:
 - Aromatic Carbons: Signals for 6 distinct aromatic carbons, with the carbon bearing the fluorine (C-F) showing a large coupling constant and the carbon attached to the acetyl group shifted downfield.
 - Carbonyl Carbon (C=O): A signal in the downfield region (approx. 195-200 ppm).
 - Methyl Carbons: Two distinct signals in the aliphatic region for the ring methyl and acetyl methyl carbons.
- FT-IR (cm⁻¹):
 - N-H Stretch (approx. 3350-3450 cm⁻¹): Two characteristic bands for a primary amine.
 - C-H Stretches (approx. 2850-3100 cm⁻¹): Aromatic and aliphatic C-H stretches.
 - C=O Stretch (approx. 1670-1690 cm⁻¹): A strong absorption band indicative of the ketone.
 - C=C Aromatic Ring Stretches (approx. 1500-1600 cm⁻¹).
 - C-F Stretch (approx. 1100-1250 cm⁻¹).
- Mass Spectrometry:
 - Expected molecular ion peak [M]⁺ at m/z = 167.18.

Applications in Research and Drug Development

The true value of 4'-Acetyl-2'-fluoro-3'-methylaniline lies in its potential as a highly functionalized building block for synthesizing more complex molecules.

- **Scaffold for Bioactive Molecules:** Substituted anilines are core components of numerous pharmaceuticals.^[3] The specific substitution pattern of this compound offers a unique starting point for developing novel derivatives targeting a range of biological pathways. For instance, fluorinated aromatics are prevalent in modern anticancer and anti-inflammatory agents.^{[2][4]}
- **Advanced Intermediate:** The acetyl group provides a reactive handle for further chemical transformations, such as the formation of oximes, hydrazones, or conversion to other functional groups. The primary amine can be readily derivatized through amidation, reductive amination, or diazotization reactions, opening up a vast chemical space for exploration.
- **Influence on Pharmacokinetics:** The fluorine atom can block sites of metabolism, thereby increasing the biological half-life of a potential drug candidate.^[1] Its electron-withdrawing nature can also modulate the pKa of the aniline nitrogen, influencing the molecule's binding characteristics and solubility.

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